

Application Notes and Protocols: 2-(2-Aminoethylamino)ethanol-d4

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Compound of Interest

Compound Name: 2-(2-Aminoethylamino)ethanol-d4

Cat. No.: B565554

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For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide a comprehensive overview of **2-(2-Aminoethylamino)ethanol-d4**, a deuterated analog of 2-(2-Aminoethylamino)ethanol. This document outlines its key applications in metabolic research and pharmacokinetic studies, detailed protocols for its use, and essential safety and handling information. The inclusion of a stable isotopic label makes it an invaluable tool for tracing and quantifying metabolic pathways and drug disposition.

Chemical and Physical Properties

2-(2-Aminoethylamino)ethanol-d4 is a colorless oily substance.^{[1][2]} Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	1246819-88-4	[2] [3]
Molecular Formula	C4H8D4N2O	[2]
Molecular Weight	108.18 g/mol	[3]
Purity	≥95% by HPLC; ≥98% atom D	[1]
Appearance	Colorless Oily Matter	[1]
Boiling Point	238-240 °C (for unlabeled)	[1]
Melting Point	-28 °C (for unlabeled)	[1]
Solubility	Soluble in Chloroform, DMSO, Methanol	[1]
Storage	Store at 2-8°C	[1] [2]

Safety and Handling

The non-deuterated analogue, 2-(2-Aminoethylamino)ethanol, is classified as a corrosive substance that can cause severe skin burns and eye damage.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) It may also cause an allergic skin reaction and respiratory irritation.[\[4\]](#)[\[5\]](#) Furthermore, it is suspected of damaging fertility or the unborn child.[\[4\]](#)[\[5\]](#) It is crucial to handle **2-(2-Aminoethylamino)ethanol-d4** with the same precautions in a well-ventilated area, preferably under a fume hood.[\[4\]](#)

3.1 Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[8\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[8\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[\[8\]](#)

3.2 First Aid Measures

- Inhalation: Move the victim to fresh air. Call a physician if symptoms persist.[\[4\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with water/shower. Call a physician immediately.[\[4\]](#)
- Eye Contact: Rinse out with plenty of water. Immediately call an ophthalmologist.[\[4\]](#)
- Ingestion: Make the victim drink water (two glasses at most). Avoid vomiting. Call a physician immediately.[\[4\]](#)

Applications

2-(2-Aminoethylamino)ethanol-d4 serves as a stable isotope-labeled internal standard for the quantification of 2-(2-Aminoethylamino)ethanol by mass spectrometry. Its primary applications are in:

- Metabolic Pathway Studies: The deuterium label allows researchers to trace the metabolic fate of 2-(2-Aminoethylamino)ethanol within biological systems.[\[1\]](#) By using techniques like mass spectrometry, the transformation of the compound can be meticulously monitored.[\[1\]](#)
- Pharmacokinetics (ADME): In drug development, it is crucial to understand the absorption, distribution, metabolism, and excretion (ADME) of a compound.[\[1\]](#) **2-(2-Aminoethylamino)ethanol-d4** can be used as a tracer to provide precise data on how a drug behaves in the body, which is vital for optimizing dosage and efficacy.[\[1\]](#)
- Stable Isotope Labeling: It can be used in the synthesis of labeled proteins and peptides for various research purposes.[\[1\]](#)

Experimental Protocols

5.1 Protocol for In Vitro Metabolic Stability Assay

This protocol outlines a general procedure for assessing the metabolic stability of **2-(2-Aminoethylamino)ethanol-d4** in liver microsomes.

5.1.1 Materials

- **2-(2-Aminoethylamino)ethanol-d4**

- Liver microsomes (e.g., human, rat)
- NADPH regenerating system
- Phosphate buffer (pH 7.4)
- Acetonitrile (for quenching)
- Internal standard
- LC-MS/MS system

5.1.2 Procedure

- Prepare a stock solution of **2-(2-Aminoethylamino)ethanol-d4** in a suitable solvent (e.g., DMSO, Methanol).
- In a microcentrifuge tube, pre-incubate liver microsomes in phosphate buffer at 37°C for 5 minutes.
- Initiate the metabolic reaction by adding the NADPH regenerating system and the **2-(2-Aminoethylamino)ethanol-d4** stock solution.
- At various time points (e.g., 0, 5, 15, 30, 60 minutes), quench the reaction by adding an equal volume of ice-cold acetonitrile containing an internal standard.
- Centrifuge the samples to precipitate proteins.
- Transfer the supernatant to a new tube or a 96-well plate for analysis.
- Analyze the samples by LC-MS/MS to determine the concentration of **2-(2-Aminoethylamino)ethanol-d4** remaining at each time point.

5.2 Analytical Method: Quantification by LC-MS/MS

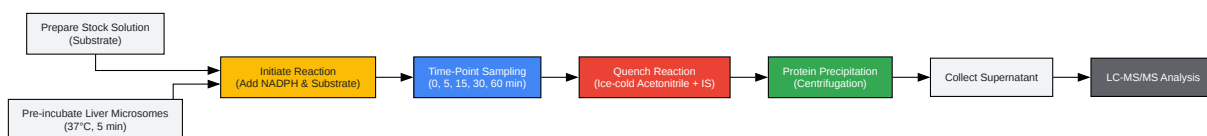
This method is suitable for the quantitative analysis of **2-(2-Aminoethylamino)ethanol-d4** in biological matrices.

5.2.1 Instrumentation and Conditions

Parameter	Condition
LC System	Standard HPLC or UPLC system
Column	Reverse-phase C18 column
Mobile Phase	A: Water with 0.1% Formic Acid B: Acetonitrile with 0.1% Formic Acid
Gradient	Optimized for separation
Flow Rate	0.4 mL/min
Injection Volume	5 µL
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)
MRM Transitions	To be optimized for 2-(2-Aminoethylamino)ethanol-d4 and internal standard

Visualizations

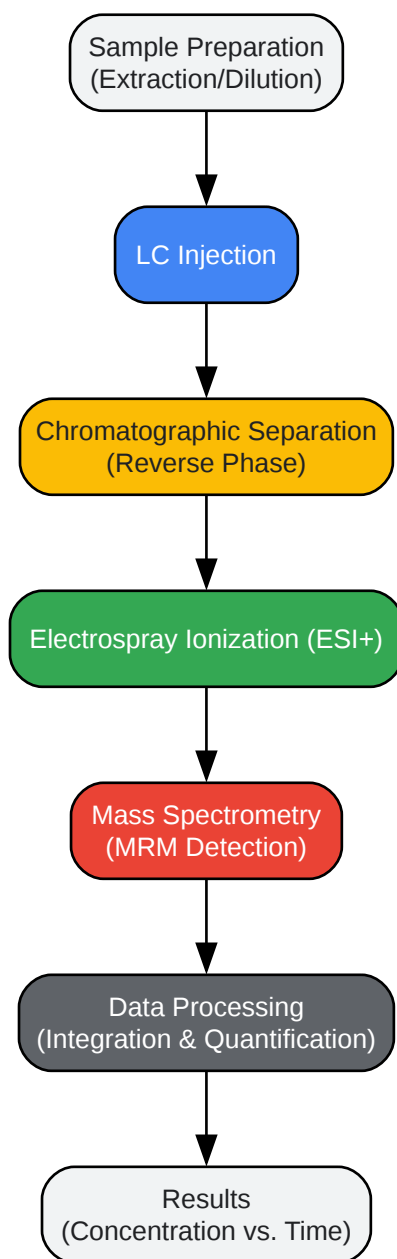
6.1 Experimental Workflow for Metabolic Stability Assay



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Caption: Workflow for the in vitro metabolic stability assay of **2-(2-Aminoethylamino)ethanol-d4**.

6.2 Logical Flow for LC-MS/MS Data Acquisition and Analysis



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Caption: Data acquisition and analysis workflow for LC-MS/MS quantification.

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